

2-Methyloctanal: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-Methyloctanal

Cat. No.: B1594714

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CAS Number: 7786-29-0

This technical guide provides an in-depth overview of **2-Methyloctanal**, a significant aldehyde in the flavor and fragrance industry. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document outlines its chemical and physical properties, safety information, synthesis protocols, and analytical methods.

Chemical and Physical Properties

2-Methyloctanal, also known as methyl hexyl acetaldehyde, is a colorless oily liquid with a characteristic floral scent, reminiscent of rose and lily.^{[1][2][3]} Its properties make it a versatile ingredient in various applications.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[1][4][5][6]
Molecular Weight	142.24 g/mol	[1][5][7]
CAS Number	7786-29-0	[1][4][5][6]
Appearance	Colorless clear oily liquid	[1][2][3][4]
Odor	Floral (rose, lily)	[1][2][3]
Boiling Point	189.85°C (estimate)	[1][2]
82.00 to 83.00 °C @ 20.00 mm Hg	[3]	
Melting Point	-18°C (estimate)	[1][2]
Density	0.8410 g/cm ³	[1][2]
Specific Gravity	0.82200 to 0.83000 @ 20.00 °C	[4]
0.82100 to 0.82900 @ 25.00 °C	[3]	
Refractive Index	1.42300 @ 14.00 °C	[4]
1.42000 to 1.42600 @ 20.00 °C	[3]	
Flash Point	156.00 °F (68.89 °C) TCC	[3][4]
Vapor Pressure	0.759000 mm/Hg @ 25.00 °C	[3]
Solubility	Insoluble in water; soluble in alcohol, oils, and dipropylene glycol.	[1][2][3]
LogP	3.38 - 3.42	[1][3][5]

Safety Information

2-Methyloctanal is considered to have low toxicity with ingestion and skin contact.[1][2] However, it is classified as a skin irritant.[1][2] When heated to decomposition, it can emit acrid smoke and irritating fumes.[1][2]

Hazard Statement	GHS Code	Source(s)
Causes skin irritation	H315	[1]
Causes serious eye irritation	H319	[1]
May cause respiratory irritation	H335	[1]

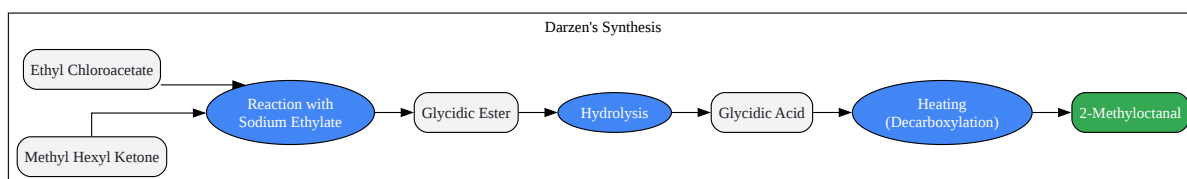
Precautionary Statements: P261, P305+P351+P338[1]

Synthesis of 2-Methyloctanal

Several methods for the synthesis of **2-Methyloctanal** have been reported.

General Synthesis Methods

One common method involves the Darzen's synthesis, where methyl hexyl ketone reacts with ethyl chloroacetate in the presence of sodium ethylate. The resulting ester is then hydrolyzed to the corresponding acid, which is subsequently heated under vacuum to yield **2-Methyloctanal**. [1][2] Another approach involves heating methoxymethyl hexyl carbinol with either oxalic acid or anhydrous formic acid.[1][2] It can also be prepared from hexanal and propionic aldehyde.[1]

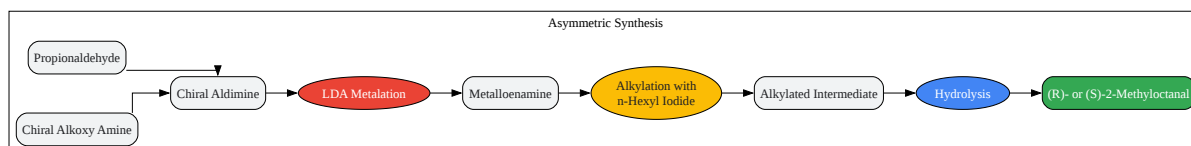


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Caption: Darzen's Synthesis Workflow for **2-Methyloctanal**.

Asymmetric Synthesis

The asymmetric synthesis of (+)- or (-)-**2-methyloctanal** can be achieved via the metalloenamines of chiral alkoxy amines.[8] This method allows for the production of specific enantiomers. The process involves the alkylation of metalloenamines derived from chiral alkoxy amines.[8] For example, the aldimines of (S)-methoxyamines can yield the aldehyde enriched in the R enantiomer.[8]



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Caption: Asymmetric Synthesis of **2-Methyloctanal**.

Analytical Methods

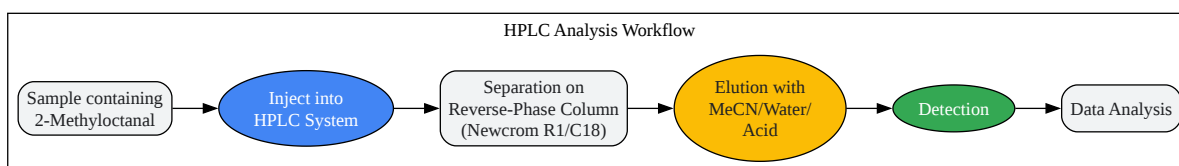
High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of **2-Methyloctanal**.

HPLC Protocol

A reverse-phase (RP) HPLC method can be employed for the separation and analysis of **2-Methyloctanal**.^[5]

- Column: Newcrom R1 or Newcrom C18^[5]

- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[5]
- Application: This method is scalable and can be used for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.[5]



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Caption: HPLC Analysis Workflow for **2-Methyloctanal**.

Applications

2-Methyloctanal is primarily used in the flavor and fragrance industry. It is effective in creating floral and diffusive top notes in perfumes, particularly for lily and muguet scents.[1][2] It also imparts freshness to mimosa and rose fragrances and provides clean, airy top notes to citrus fragrances.[1][2] In flavor compositions, it is used in citrus types, often as a substitute for nonanal, at concentrations of about 1 to 2 ppm in the finished product.[1][2]

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References

- 1. 2-METHYL OCTANAL | 7786-29-0 [chemicalbook.com]

- 2. 2-METHYL OCTANAL CAS#: 7786-29-0 [m.chemicalbook.com]
- 3. parchem.com [parchem.com]
- 4. 2-methyl octanal, 7786-29-0 [thegoodscentcompany.com]
- 5. 2-Methyloctanal | SIELC Technologies [sielc.com]
- 6. CAS 7786-29-0: 2-Methyloctanal | CymitQuimica [cymitquimica.com]
- 7. (S)-2-Methyloctanal | C₉H₁₈O | CID 12231515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
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